

# In-Depth Technical Guide: D,L-Carnitine-d9 Chloride

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## Compound of Interest

Compound Name: *D,L Carnitine-d9 Chloride*

Cat. No.: *B562983*

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This guide provides a comprehensive overview of the physicochemical properties of D,L-Carnitine-d9 Chloride, a deuterated isotopologue of D,L-Carnitine hydrochloride. It is primarily utilized as an internal standard for the precise quantification of carnitine in various biological samples using mass spectrometry-based techniques.

## Physicochemical Properties

D,L-Carnitine-d9 Chloride is a racemic mixture of the D- and L-isomers of carnitine, where nine hydrogen atoms on the three methyl groups of the quaternary ammonium moiety have been replaced by deuterium. This stable isotope labeling results in a mass shift that allows it to be distinguished from the endogenous, non-labeled carnitine in analytical assays.

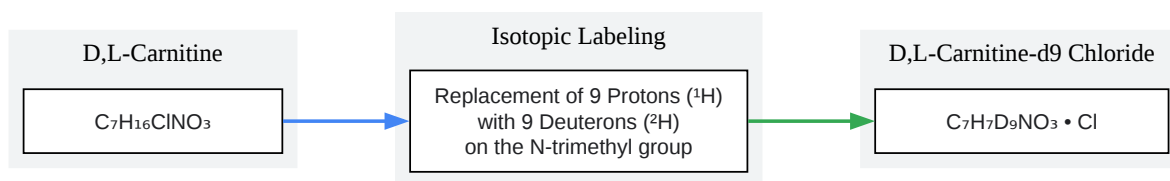
## Quantitative Data Summary

The key quantitative data for D,L-Carnitine-d9 Chloride are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>7</sub> D <sub>9</sub> NO <sub>3</sub> • Cl	[1]
Formula Weight	206.7 g/mol	[1][2]
Exact Mass	206.1384	[3]
CAS Number	1219386-75-0	[1][4]
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>9</sub> )	[1]
Appearance	Crystalline solid	[1]
Solubility	DMF: 15 mg/mL, DMSO: 20 mg/mL, Ethanol: 25 mg/mL, PBS (pH 7.2): 10 mg/mL	[1][2]

## Isotopologue Relationship

The structural relationship between the native D,L-Carnitine and its deuterated form is fundamental to its application as an internal standard. The nine deuterium atoms are specifically located on the N-trimethyl groups.



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Caption: Isotopic labeling workflow from native to deuterated D,L-Carnitine.

## Experimental Protocols

The primary application of D,L-Carnitine-d9 Chloride is as an internal standard in quantitative analysis, typically by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid

Chromatography-Mass Spectrometry (LC-MS).<sup>[1][4]</sup>

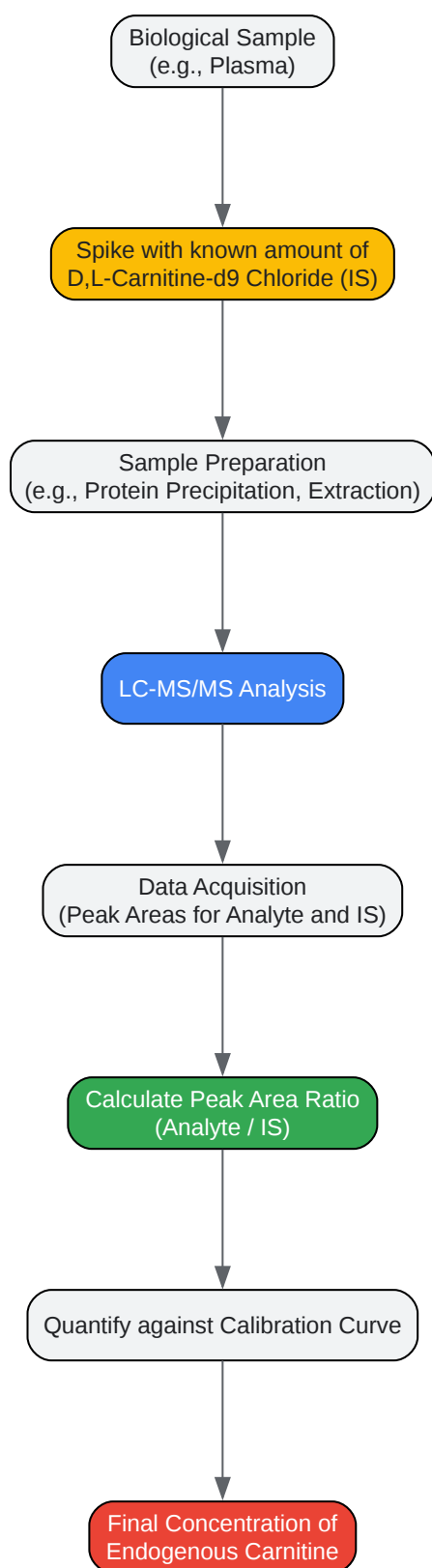
## General Protocol for Carnitine Quantification in Plasma

- Sample Preparation:
  - To a 100  $\mu$ L plasma sample, add 10  $\mu$ L of a known concentration of D,L-Carnitine-d9 Chloride solution (e.g., 10  $\mu$ g/mL in a suitable solvent) as the internal standard.
  - Add 300  $\mu$ L of a protein precipitation agent (e.g., cold acetonitrile or methanol).
  - Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.
  - Centrifuge the sample at 14,000 rpm for 10 minutes at 4°C.
  - Carefully collect the supernatant for analysis.
- LC-MS/MS Analysis:
  - Chromatographic Separation: Inject the supernatant onto a suitable HILIC (Hydrophilic Interaction Liquid Chromatography) or reversed-phase C18 column.
    - Mobile Phase A: Water with 0.1% formic acid.
    - Mobile Phase B: Acetonitrile with 0.1% formic acid.
    - Gradient: A suitable gradient elution to separate carnitine from other matrix components.
  - Mass Spectrometry Detection:
    - Ionization Mode: Electrospray Ionization (ESI), positive mode.
    - Detection Mode: Multiple Reaction Monitoring (MRM).
    - MRM Transitions:
      - Carnitine (Analyte): Monitor the transition from the precursor ion (m/z) to a specific product ion.

- D,L-Carnitine-d9 (Internal Standard): Monitor the transition from its deuterated precursor ion ( $m/z$ ) to the corresponding product ion. The mass shift of +9 Da is used for specific detection.
- Quantification:
  - Construct a calibration curve by analyzing a series of known concentrations of non-labeled carnitine standards spiked with the same concentration of the D,L-Carnitine-d9 Chloride internal standard.
  - Calculate the peak area ratio of the analyte to the internal standard for both the standards and the unknown samples.
  - Determine the concentration of carnitine in the plasma samples by interpolating their peak area ratios from the calibration curve.

## Logical Workflow for Internal Standard Usage

The use of D,L-Carnitine-d9 Chloride as an internal standard follows a logical workflow to ensure accurate quantification by correcting for variations during sample processing and analysis.



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Caption: Workflow for quantitative analysis using an internal standard.

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